

Technical Support Center: Optimizing C19H19F2N7O Solubility for Biological Assays

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Compound of Interest

Compound Name: C19H19F2N7O

Cat. No.: B14934182

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Welcome to the technical support guide for **C19H19F2N7O**. This document provides researchers, scientists, and drug development professionals with a comprehensive resource for effectively solubilizing and handling this compound in biological assays. Our goal is to equip you with the foundational knowledge and practical troubleshooting strategies to ensure reproducible and reliable experimental outcomes. The following guidance is based on the physicochemical properties of compounds with similar structures, such as Gefitinib, which serves as a well-characterized proxy for understanding the behavior of **C19H19F2N7O**.

Section 1: Foundational Knowledge & Initial Steps

This section addresses the most frequently asked questions regarding the fundamental properties of **C19H19F2N7O** and the first steps for its use in the lab.

Q1: What are the basic physicochemical properties of C19H19F2N7O that I should be aware of?

A1: Understanding the core properties of **C19H19F2N7O** is the first step to developing a successful solubilization strategy. Based on its structure (analogous to a weakly basic kinase inhibitor), it is characterized as follows:

- Appearance: A white to off-white crystalline powder.[1]
- Aqueous Solubility: Practically insoluble in aqueous solutions at neutral and basic pH (above pH 7).[1] Its solubility is pH-dependent and increases significantly in acidic conditions (pH 1-4).[1][2]
- Organic Solvent Solubility: Freely soluble in dimethyl sulfoxide (DMSO).[1] It is slightly to sparingly soluble in other organic solvents like ethanol, methanol, and dimethylformamide (DMF).[3][4]
- Ionization: It is a weakly basic compound with two pKa values, estimated around 5.3 and 7.2. [2] This is critical, as the molecule's charge state, and thus its solubility, will change dramatically across the physiological pH range.[5][6]

| Property | Value/Description | Significance for Handling |
|--------------------|---------------------------------------|---|
| Appearance | White to off-white powder[1] | Standard powder handling procedures apply. Potency requires containment.[7] |
| Molecular Weight | ~447 g/mol (based on proxy) [8] | Required for calculating molar concentrations for stock solutions. |
| Aqueous Solubility | pH-dependent; very low at pH > 7[1] | Direct dissolution in neutral aqueous buffers (e.g., PBS pH 7.4) will fail. |
| Organic Solubility | High in DMSO (>20 mg/mL)[3] [4][8] | DMSO is the recommended solvent for primary stock solutions. |
| pKa | ~5.3 and ~7.2 (weak base)[2] | The compound will be positively charged and more soluble at lower pH.[9] |

Q2: I have just received my vial of C19H19F2N7O. How should I store it?

A2: Proper storage is paramount to maintaining the integrity of the compound.[10][11]

- As a Dry Powder: For long-term storage, the solid compound should be stored at -20°C, where it is stable for at least two years.[4]
- In Solution (Stock Solution): Once dissolved in DMSO, the stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.[12] These aliquots should be stored at -20°C for short-term use (up to 1-3 months) or at -80°C for long-term storage (up to 6 months).[8][13]

Q3: What is the best solvent to use for making a primary stock solution?

A3: Dimethyl sulfoxide (DMSO) is the universally recommended solvent for preparing high-concentration stock solutions of **C19H19F2N7O** due to its high solubilizing capacity for this class of compounds.[1][3][8] You can achieve concentrations of 20 mg/mL to over 100 mg/mL in 100% DMSO.[4][8] Always use anhydrous, high-purity DMSO to prevent compound degradation.

Section 2: Protocols for Solution Preparation

This section provides step-by-step workflows for preparing stock and working solutions, which are foundational for any biological experiment.

Q4: How do I correctly prepare a 10 mM stock solution in DMSO?

A4: Accurate stock solution preparation is critical for correct downstream dosing. The following protocol is a self-validating system for ensuring accuracy.

Protocol 2.1: Preparation of a 10 mM DMSO Stock Solution

Materials:

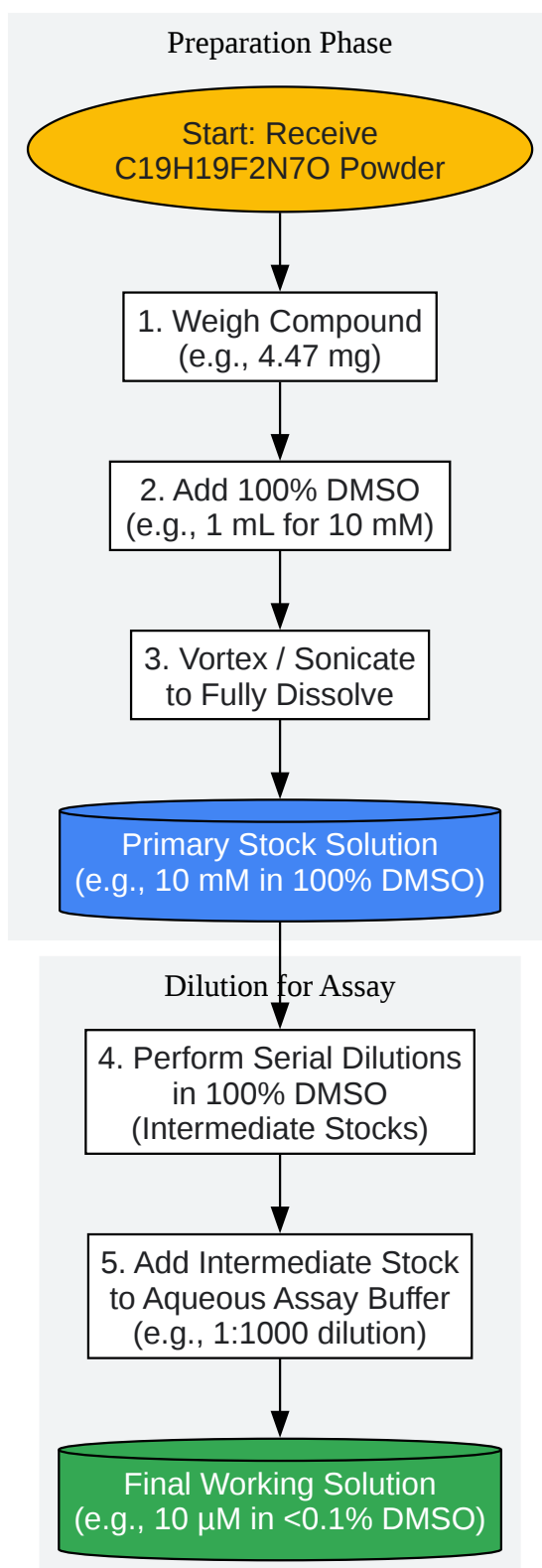
- **C19H19F2N7O** powder
- Anhydrous, sterile DMSO (e.g., Sigma-Aldrich Cat# D2650)

- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (polypropylene is recommended)[14]
- Calibrated pipettes

Procedure:

- Safety First: Before handling the powder, consult the Material Safety Data Sheet (MSDS). [15] As this is a potent compound, handle it in a chemical fume hood or a containment enclosure using appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[7][16]
- Calculate Required Mass: Using the molecular weight (MW \approx 447 g/mol), calculate the mass needed. For 1 mL of a 10 mM solution:
 - Mass (mg) = Molarity (mol/L) \times Volume (L) \times MW (g/mol) \times 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L \times 0.001 L \times 447 g/mol \times 1000 mg/g = 4.47 mg
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out 4.47 mg of **C19H19F2N7O** powder directly into the tube.
- Dissolution: Add 1 mL of anhydrous, sterile DMSO to the tube.[12]
- Mixing: Vortex the solution thoroughly for 1-2 minutes. If the compound does not dissolve completely, gentle warming in a 37°C water bath or brief sonication can be applied to facilitate dissolution.[17] Visually inspect the solution against a light source to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials and store as recommended in A2.

Diagram 1: Workflow for Stock & Working Solution Preparation



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Caption: Standard workflow for preparing DMSO stock and final aqueous working solutions.

Q5: My assay is in an aqueous buffer. How do I prepare my working solutions and avoid precipitation?

A5: This is the most common challenge researchers face. Direct dilution of a high-concentration DMSO stock into an aqueous buffer often leads to precipitation because the compound's solubility limit is exceeded in the mixed solvent system.[\[12\]](#)[\[18\]](#)

The key principle is to minimize the shock of the solvent change. The authoritative best practice is to perform intermediate serial dilutions in 100% DMSO first, before the final "spike" into the aqueous medium.

Protocol 2.2: Preparing a 10 μ M Working Solution

Procedure:

- Start with the 10 mM DMSO stock from Protocol 2.1.
- Create an Intermediate DMSO Dilution: Prepare a 1 mM intermediate stock by diluting the 10 mM stock 1:10 in 100% DMSO (e.g., 10 μ L of 10 mM stock + 90 μ L of 100% DMSO). Vortex to mix.
- Prepare the Final Working Solution: Add the intermediate stock to your final assay buffer at a high dilution factor, typically 1:100 or greater. To make a 10 μ M working solution from the 1 mM intermediate stock, perform a 1:100 dilution:
 - Add 1 μ L of the 1 mM intermediate stock to 99 μ L of your final assay buffer.
 - This results in a final DMSO concentration of 1% (v/v). If this is too high for your cells, use a higher dilution factor (e.g., 1:200 for 0.5% DMSO).
- Mix Immediately: After adding the DMSO stock to the buffer, mix it immediately and thoroughly by pipetting or gentle vortexing to ensure rapid dispersion.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO in the assay buffer to account for any solvent effects on the biological system.[\[12\]](#)

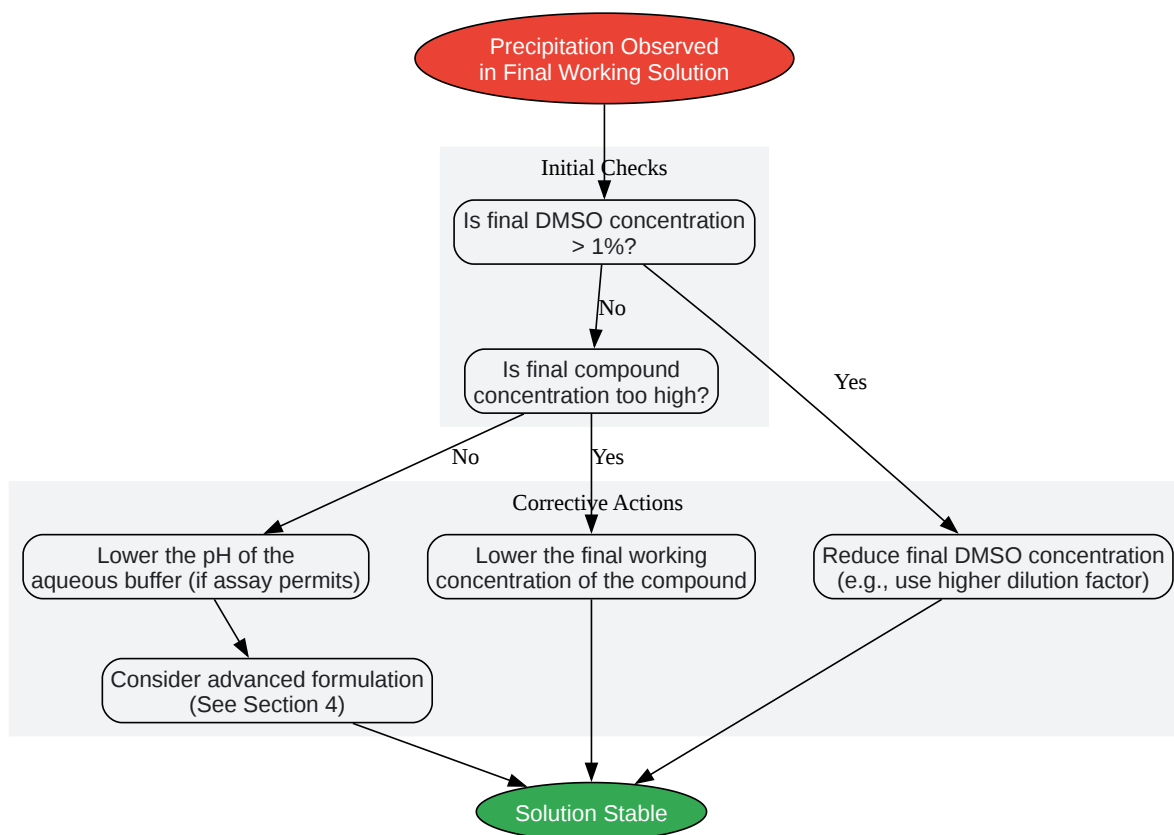
Section 3: Troubleshooting Guide

Even with the best protocols, issues can arise. This section provides a logical framework for diagnosing and solving common solubility-related problems.

Q6: I followed the protocol, but my compound precipitated in the final aqueous solution. What should I do?

A6: Precipitation indicates that the compound's concentration is above its solubility limit in the final solvent mixture. Here is a troubleshooting workflow:

Diagram 2: Troubleshooting Precipitation in Aqueous Media



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